

Spectroscopic and Structural Elucidation of [2-(Allyloxy)phenyl]methanol: A Technical Guide

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Compound of Interest

Compound Name: [2-(Allyloxy)phenyl]methanol

CAS No.: 26906-01-4

Cat. No.: B1279152

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for [2-(Allyloxy)phenyl]methanol, a valuable intermediate in organic synthesis. This document collates available Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data, supplemented with typical Infrared (IR) absorption characteristics for analogous compounds. Detailed experimental protocols for the synthesis and spectroscopic analysis of this compound are also presented to facilitate its use in research and development.

Spectroscopic Data Summary

The following tables summarize the available quantitative spectroscopic data for [2-(Allyloxy)phenyl]methanol.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹ H NMR	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
Aromatic-H	7.29-7.22	m	2H	1H
Aromatic-H	6.95-6.87	m	2H	
-CH=	6.10-6.00	m	1H	
=CH ₂	5.42	dd	17.3, 1.5	
=CH ₂	5.28	dd	10.5, 1.5	1H
-CH ₂ OH	4.70	s	2H	2H
-OCH ₂ -	4.59	dt	5.2, 1.5	
-OH	2.50 (broad)	s	1H	

¹³ C NMR	Chemical Shift (δ) ppm	Assignment
C (aromatic)	156.0	C-O
C (aromatic)	133.0	C-H
C (aromatic)	129.0	C-H
C (aromatic)	128.8	C-H
C (aromatic)	121.5	C-H
C (aromatic)	112.0	C-H
-CH=	132.5	
=CH ₂	117.5	
-OCH ₂ -	69.0	
-CH ₂ OH	61.5	

Infrared (IR) Spectroscopy (Predicted)

Frequency (cm ⁻¹)	Intensity	Assignment
3400-3300	Strong, Broad	O-H stretch (alcohol)
3100-3000	Medium	=C-H stretch (alkene and aromatic)
2950-2850	Medium	C-H stretch (aliphatic)
1645	Medium	C=C stretch (alkene)
1600, 1490	Medium-Strong	C=C stretch (aromatic)
1240	Strong	C-O-C stretch (aryl ether)
1040	Strong	C-O stretch (primary alcohol)

Mass Spectrometry (MS)

Ionization Mode	m/z	Assignment
ESI+	165.0910	[M+H] ⁺
ESI+	187.0729	[M+Na] ⁺
ESI+	203.0469	[M+K] ⁺
ESI-	163.0764	[M-H] ⁻

Note: The presented MS data is predicted.

Experimental Protocols

Detailed methodologies for the synthesis and spectroscopic characterization of **[2-(Allyloxy)phenyl]methanol** are provided below.

Synthesis of [2-(Allyloxy)phenyl]methanol

A common and effective method for the synthesis of **[2-(Allyloxy)phenyl]methanol** is the Williamson ether synthesis, starting from 2-hydroxybenzyl alcohol and an allyl halide.

Materials:

- 2-Hydroxybenzyl alcohol (Salicyl alcohol)
- Allyl bromide
- Potassium carbonate (K_2CO_3)
- Acetone (anhydrous)
- Diethyl ether
- Saturated aqueous ammonium chloride (NH_4Cl)
- Brine
- Anhydrous magnesium sulfate ($MgSO_4$)

Procedure:

- To a solution of 2-hydroxybenzyl alcohol (1.0 eq.) in anhydrous acetone, add potassium carbonate (1.5 eq.).
- Stir the suspension at room temperature for 30 minutes.
- Add allyl bromide (1.1 eq.) dropwise to the reaction mixture.
- Heat the mixture to reflux and stir for 12-16 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- After completion, cool the mixture to room temperature and filter off the inorganic salts.
- Concentrate the filtrate under reduced pressure.
- Dissolve the residue in diethyl ether and wash with saturated aqueous NH_4Cl solution, followed by brine.
- Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure.

- Purify the crude product by column chromatography on silica gel using a hexane/ethyl acetate gradient to yield pure **[2-(Allyloxy)phenyl]methanol**.

Spectroscopic Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy:

^1H and ^{13}C NMR spectra are recorded on a 400 MHz or 500 MHz NMR spectrometer. The sample is dissolved in deuterated chloroform (CDCl_3), and tetramethylsilane (TMS) is used as an internal standard ($\delta = 0.00$ ppm). Chemical shifts are reported in parts per million (ppm), and coupling constants (J) are in Hertz (Hz).

Infrared (IR) Spectroscopy:

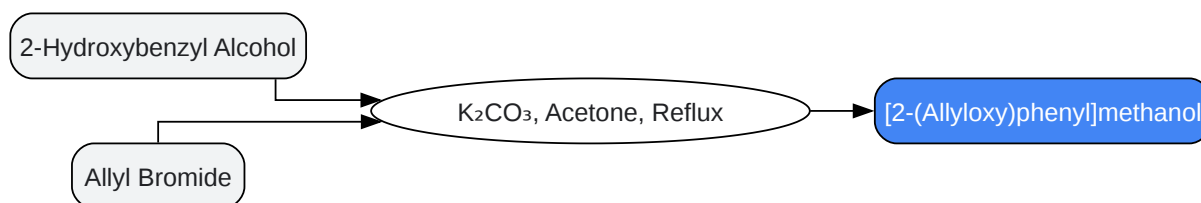
IR spectra are recorded on a Fourier-transform infrared (FTIR) spectrometer. A thin film of the neat compound is placed on a salt plate (e.g., NaCl or KBr) for analysis. The spectrum is typically recorded in the range of $4000\text{--}400\text{ cm}^{-1}$.

Mass Spectrometry (MS):

Mass spectra are obtained using an electrospray ionization (ESI) source coupled to a time-of-flight (TOF) or quadrupole mass analyzer. The sample is dissolved in a suitable solvent, such as methanol or acetonitrile, and introduced into the mass spectrometer via direct infusion or after separation by liquid chromatography.

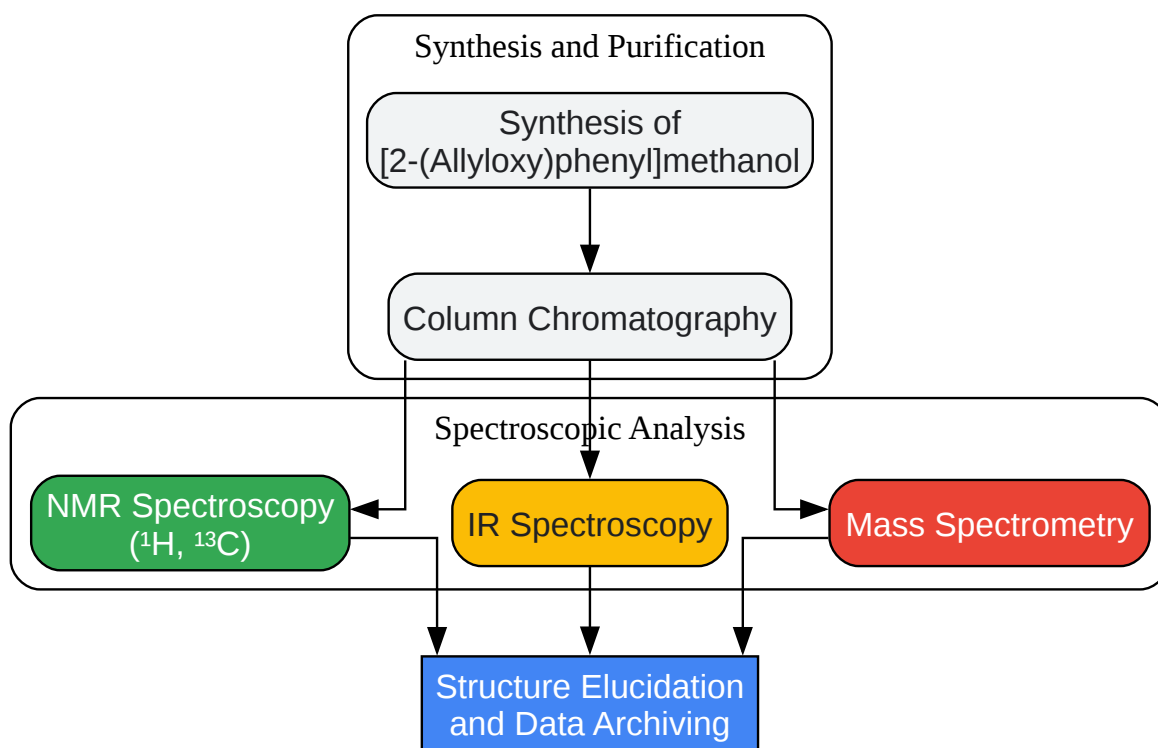
Visualizations

The following diagrams illustrate the synthesis pathway and a general workflow for the spectroscopic analysis of **[2-(Allyloxy)phenyl]methanol**.



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Caption: Synthesis of **[2-(Allyloxy)phenyl]methanol** via Williamson ether synthesis.



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Caption: General workflow for the synthesis and spectroscopic characterization.

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